

In-depth Technical Guide: 3-oxo-4-phenylbutanamide (4-oxo-4-phenylbutanamide)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Oxo-4-phenylbutanamide

Cat. No.: B15355438

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Identifiers and Physicochemical Properties

The compound of interest, systematically named 4-oxo-4-phenylbutanamide, is a keto amide derivative of butyric acid. For clarity and accurate identification, this guide will use the IUPAC name 4-oxo-4-phenylbutanamide, which corresponds to the structure where the phenyl and oxo groups are at the terminal carbon opposite the amide.

A crucial identifier for this compound is its CAS Registry Number. While initial searches for "**3-oxo-4-phenylbutanamide**" can be ambiguous and lead to isomeric structures, the definitive CAS number for the intended molecule is 23132-29-8[1].

Table 1: Chemical Identifiers for 4-oxo-4-phenylbutanamide

Identifier	Value	Source
CAS Number	23132-29-8	[1]
PubChem CID	520022	[2]
IUPAC Name	4-oxo-4-phenylbutanamide	[2]
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[2]
Canonical SMILES	<chem>C1=CC=C(C=C1)C(=O)CCC(=O)N</chem>	[2]
InChI	InChI=1S/C10H11NO2/c11-10(13)7-6-9(12)8-4-2-1-3-5-8/h1-5H,6-7H2,(H2,11,13)	[2]
InChIKey	PNPJKWAGJXUHIQ-UHFFFAOYSA-N	[2]

Table 2: Computed Physicochemical Properties of 4-oxo-4-phenylbutanamide

Property	Value	Unit	Source
Molecular Weight	177.20	g/mol	[2]
XLogP3	0.6	[2]	
Hydrogen Bond Donor Count	1	[2]	
Hydrogen Bond Acceptor Count	2	[2]	
Rotatable Bond Count	3	[2]	
Exact Mass	177.078978594	Da	[2]
Monoisotopic Mass	177.078978594	Da	[2]
Topological Polar Surface Area	60.2	Å ²	[2]
Heavy Atom Count	13	[2]	

Experimental Protocols

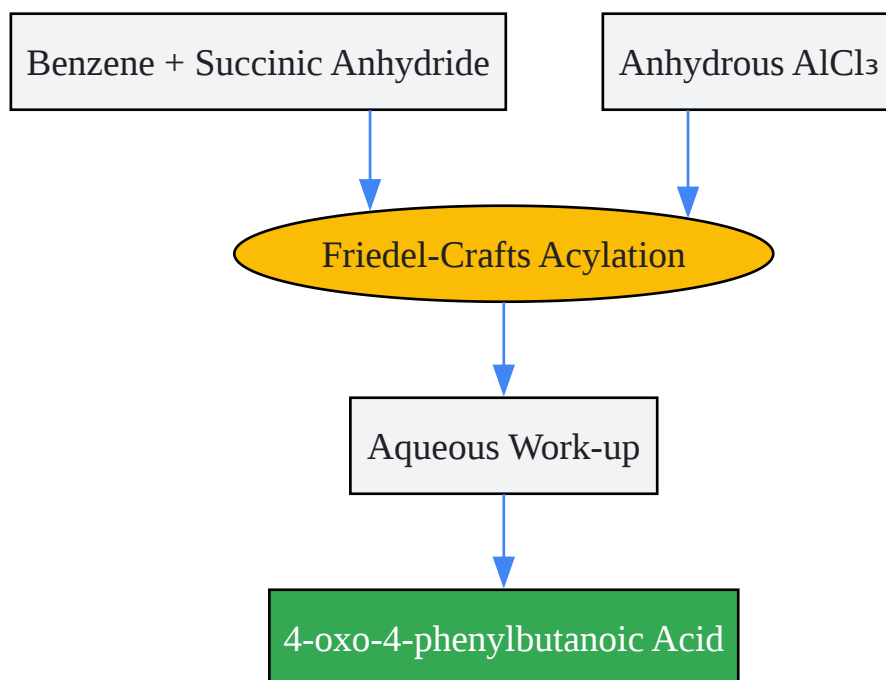
Synthesis of 4-oxo-4-phenylbutanamide

While a specific detailed protocol for the direct synthesis of 4-oxo-4-phenylbutanamide (CAS 23132-29-8) is not readily available in the searched literature, a common synthetic route would likely involve the amidation of its corresponding carboxylic acid, 4-oxo-4-phenylbutanoic acid (also known as 3-benzoylpropionic acid).

Synthesis of the Precursor: 4-oxo-4-phenylbutanoic acid

A well-established method for the synthesis of 4-oxo-4-phenylbutanoic acid is the Friedel-Crafts acylation of benzene with succinic anhydride in the presence of a Lewis acid catalyst, such as anhydrous aluminum chloride[3][4].

Experimental Workflow for Precursor Synthesis



[Click to download full resolution via product page](#)

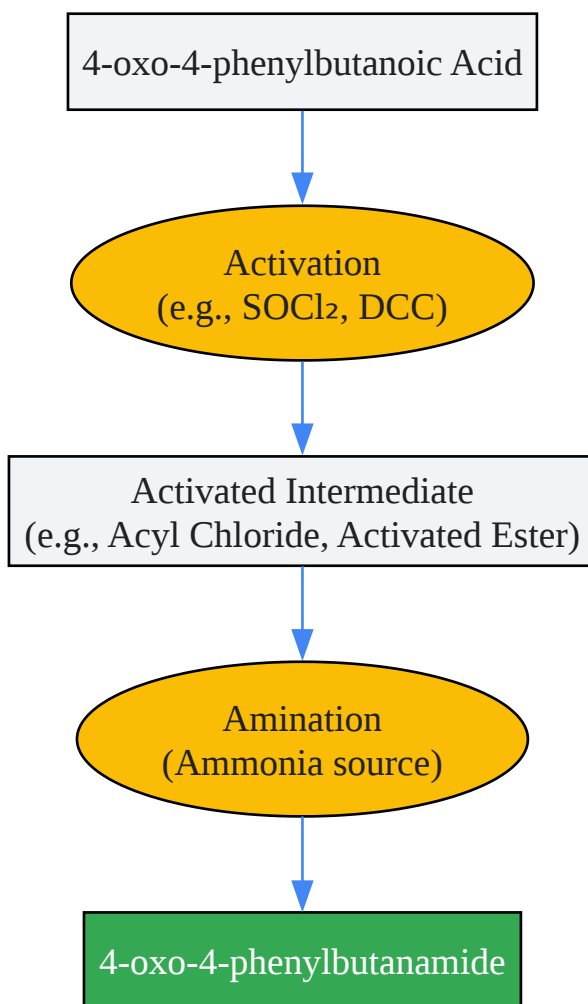
Workflow for the synthesis of the precursor, 4-oxo-4-phenylbutanoic acid.

General Procedure for Amidation (Hypothetical)

The conversion of 4-oxo-4-phenylbutanoic acid to 4-oxo-4-phenylbutanamide would typically proceed through an initial activation of the carboxylic acid, followed by reaction with an ammonia source.

- **Activation of the Carboxylic Acid:** The carboxylic acid can be converted to a more reactive species, such as an acyl chloride (using thionyl chloride or oxalyl chloride) or an activated ester.
- **Reaction with Ammonia:** The activated carboxylic acid derivative is then reacted with ammonia (or a protected form) to form the primary amide.

Logical Relationship for Amidation



[Click to download full resolution via product page](#)

General logical workflow for the amidation of 4-oxo-4-phenylbutanoic acid.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies in the public domain detailing the biological activity or the signaling pathways directly associated with 4-oxo-4-phenylbutanamide.

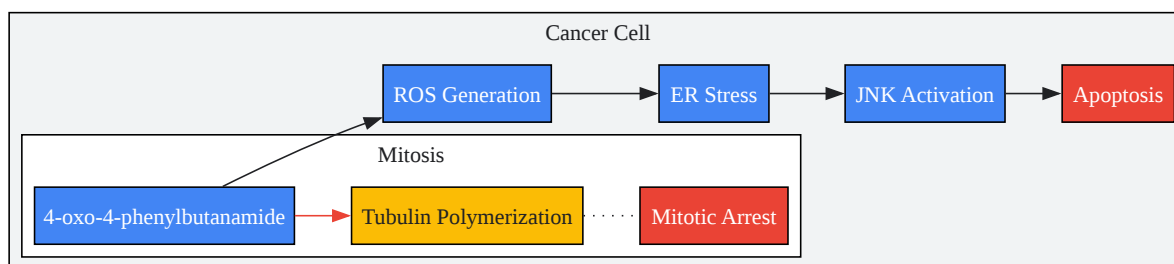
However, research on structurally related compounds provides some insights into potential areas of investigation:

- Derivatives of 4-oxo-butanoic acid have been explored as S1P₁ receptor agonists, which are relevant in the treatment of autoimmune diseases[5].

- Other complex molecules incorporating a 4-oxo-amide moiety have shown anticancer activity. For instance, 4-oxo-N-(4-hydroxyphenyl)retinamide, a metabolite of fenretinide, induces apoptosis in cancer cells through reactive oxygen species (ROS) generation, endoplasmic reticulum (ER) stress, and JNK activation. It also acts as an antimicrotubule agent, leading to mitotic arrest[6][7].

Hypothetical Signaling Pathway Based on Related Compounds

The following diagram illustrates a potential mechanism of action if 4-oxo-4-phenylbutanamide were to exhibit anticancer properties similar to other 4-oxo amides.



[Click to download full resolution via product page](#)

Hypothesized signaling pathways for anticancer activity based on related compounds.

It is important to emphasize that this pathway is speculative and requires experimental validation for 4-oxo-4-phenylbutanamide. The exploration of this compound's biological effects could be a promising area for future research, particularly in the fields of oncology and immunology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rsc.org [rsc.org]
- 2. 4-Oxo-4-phenylbutanamide | C₁₀H₁₁NO₂ | CID 520022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. derpharmachemica.com [derpharmachemica.com]
- 4. Kinetic and Thermodynamic study for the Oxidation of 4-Oxo-4-phenyl butanoic Acid by Tripropylammonium fluorochromate in Aqueous Acetic Acid Medium : Oriental Journal of Chemistry [orientjchem.org]
- 5. Discovery and characterization of potent and selective 4-oxo-4-(5-(5-phenyl-1,2,4-oxadiazol-3-yl)indolin-1-yl)butanoic acids as S1P₁ agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 4-oxo-N-(4-hydroxyphenyl)retinamide: Two Independent Ways to Kill Cancer Cells | PLOS One [journals.plos.org]
- 7. 4-oxo-N-(4-hydroxyphenyl)retinamide: Two Independent Ways to Kill Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: 3-oxo-4-phenylbutanamide (4-oxo-4-phenylbutanamide)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15355438#3-oxo-4-phenylbutanamide-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com